

A Technical Guide to 4-Hydroxy-2-methylbenzaldehyde

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Compound of Interest

Compound Name: 4-Hydroxy-2-methylbenzaldehyde

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Executive Summary

This document provides a comprehensive technical overview of **4-Hydroxy-2-methylbenzaldehyde**, an aromatic aldehyde of significant interest in organic synthesis and medicinal chemistry. The official IUPAC name for this compound is **4-hydroxy-2-methylbenzaldehyde**^[1]. It serves as a crucial intermediate in the manufacturing of pharmaceuticals, dyes, and fragrances^[2]. This guide details its physicochemical properties, provides an explicit experimental protocol for its synthesis, outlines its key chemical reactions, and discusses its applications, particularly within the realm of drug discovery and development. All quantitative data is systematically tabulated, and key processes are visualized using logical diagrams to facilitate a deeper understanding for research and development professionals.

Chemical Identity and Properties

4-Hydroxy-2-methylbenzaldehyde is a substituted benzaldehyde carrying a hydroxyl group at the para-position and a methyl group at the ortho-position relative to the formyl group.

- IUPAC Name: **4-hydroxy-2-methylbenzaldehyde**^[1]
- Synonyms: 2-methyl-4-hydroxybenzaldehyde, 4-Hydroxy-o-tolualdehyde^[1]
- CAS Number: 41438-18-0^{[1][2][3]}

- Molecular Formula: C₈H₈O₂[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physicochemical Data

The key physical and chemical properties of **4-Hydroxy-2-methylbenzaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Unit	Source(s)
Molecular Weight	136.15	g/mol	[1] [2] [3]
Appearance	White to pale yellow crystalline powder/solid	-	[2] [4] [5]
Melting Point	104 - 107	°C	[2]
Boiling Point	205 - 207 (at 18 Torr)	°C	[2]
Density	~1.175	g/cm ³	[2]
Solubility	Slightly soluble in water; Soluble in alcohols, ethers, ketones, and oils.	-	[2] [4] [5]
pKa	7.89 ± 0.18	-	[2]
LogP	1.513	-	[6]

Synthesis and Experimental Protocols

4-Hydroxy-2-methylbenzaldehyde can be synthesized through various methods, including the formylation of p-cresol. The following protocol details a laboratory-scale synthesis adapted from established procedures[\[5\]](#).

Synthesis of 4-Hydroxy-2-methylbenzaldehyde via Formylation of p-Cresol

This method involves the reaction of p-cresol with a formylating agent in the presence of a magnesium catalyst.

Reagents and Materials:

- p-Cresol (1.0 mol, 108.14 g)
- Magnesium powder (0.6 mol, 14.6 g)
- Methanol (200 mL)
- Toluene (200 mL + 140 mL for extraction)
- Polyoxymethylene (paraformaldehyde) (3.0 mol, 90 g)
- 18.5% Hydrochloric Acid
- Deionized Water
- Four-neck reaction flask equipped with a mechanical stirrer, thermometer, and condenser
- Heating mantle
- Distillation apparatus
- Separatory funnel
- TLC plates

Experimental Procedure:

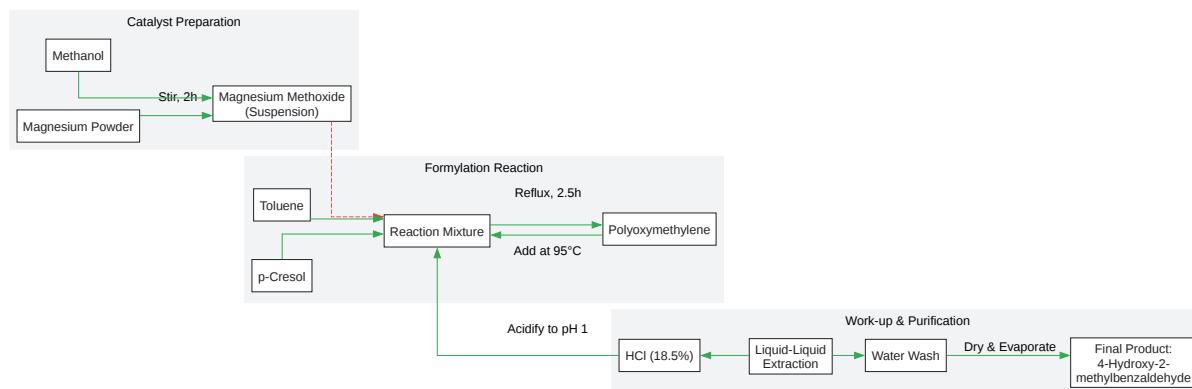
- Catalyst Preparation: Add magnesium powder (14.4g, 0.6mol) to 200ml of methanol in a four-neck reaction flask equipped with a stirrer. The reaction is exothermic, producing a milky white suspension of magnesium methoxide. Stir for approximately 2 hours until the magnesium is consumed[5].
- Addition of Substrate: Add p-cresol (108g, 1.0mol) to the reaction flask. Distill off the methanol until the reaction mixture becomes a thick slurry. Add 200ml of toluene to the

flask[5].

- Formylation: Heat the mixture to an internal temperature of 95°C. Add polyoxymethylene (90g, 3.0mol) portion-wise to control the reaction rate. Reconfigure the apparatus for distillation to remove any low-boiling point byproducts[5].
- Reaction Completion: After the initial distillation ceases (approx. 30 minutes), revert to a reflux setup and continue heating the reaction for an additional 2.5 hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC) until the p-cresol spot is no longer visible[5].
- Work-up and Isolation: Cool the reaction mixture to 65°C. Carefully acidify the mixture to pH 1 by adding 18.5% hydrochloric acid. Transfer the mixture to a separatory funnel and allow the layers to separate.
- Extraction and Purification: Separate the organic (toluene) layer. Extract the aqueous layer twice with 70ml portions of toluene. Combine all organic layers and wash them three times with deionized water until the pH is near neutral[5].
- Final Product: Dry the organic layer over anhydrous sodium sulfate, filter, and remove the toluene under reduced pressure to yield the crude product. Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain pure **4-Hydroxy-2-methylbenzaldehyde**.

Synthesis Workflow Diagram

The following diagram illustrates the key stages of the synthesis process.

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Caption: Workflow for the synthesis of **4-Hydroxy-2-methylbenzaldehyde**.

Applications in Research and Drug Development

4-Hydroxy-2-methylbenzaldehyde is a versatile building block in organic synthesis with several key applications.

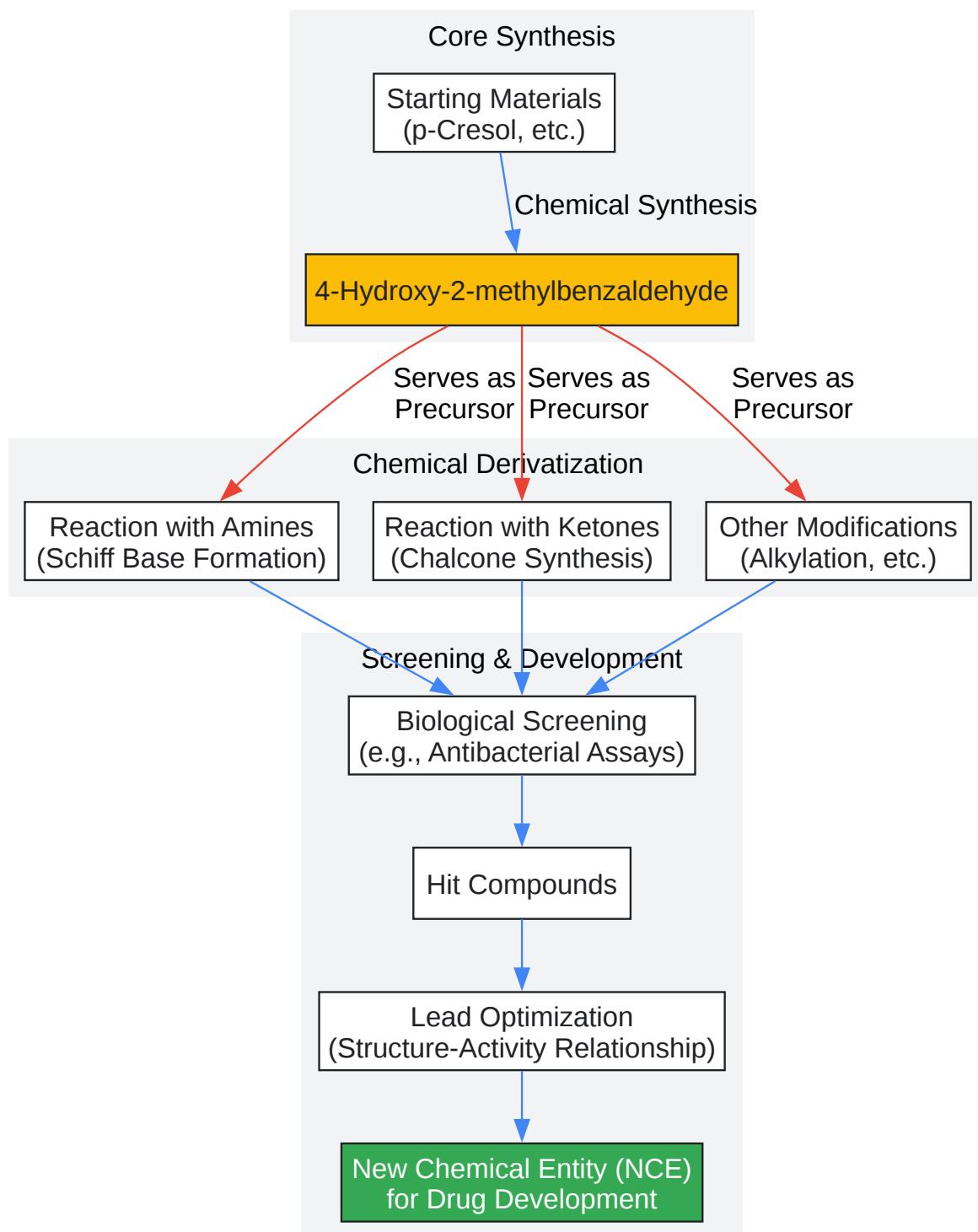
- **Pharmaceutical Intermediate:** It serves as a precursor for more complex molecules in drug discovery. Its aldehyde and phenol functionalities allow for a wide range of chemical

transformations, making it valuable for creating libraries of compounds for screening. It is used in the synthesis of chalcones, which are known for their diverse biological activities.

- Analytical Chemistry: The compound is utilized as a reference standard for the analysis and identification of components in complex mixtures, such as herbal medicines. For instance, it is employed in the thin-layer chromatography identification of components in Xuelian Capsules, ensuring the quality and accuracy of the medicinal product[5].
- Antibacterial Research: **4-Hydroxy-2-methylbenzaldehyde** itself exhibits antibacterial properties. This intrinsic activity, combined with its utility as a synthetic intermediate, makes it a subject of interest for developing new antimicrobial agents, particularly in an era of growing antibiotic resistance.
- Flavor and Fragrance Industry: As an aromatic aldehyde, it is also used as an intermediate in the synthesis of various flavor and fragrance compounds[2].

Logical Pathway: From Synthesis to Application

The diagram below outlines the logical progression from the synthesis of **4-Hydroxy-2-methylbenzaldehyde** to its application in the development of new chemical entities (NCEs) for therapeutic use.



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Caption: Logical workflow from synthesis to drug development applications.

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References

- 1. 4-Hydroxy-2-methylbenzaldehyde | C8H8O2 | CID 458185 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. 4-Hydroxy-2-methylbenzaldehyde [webbook.nist.gov]
- 4. 4-Hydroxy-2-methylbenzaldehyde | 41438-18-0 [chemicalbook.com]
- 5. Page loading... [wap.guidechem.com]
- 6. chemeo.com [chemeo.com]
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